

A Technical Guide to the Solubility and Physical Properties of Dibenzofuran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and solubility of **dibenzofuran** in common laboratory solvents. The information is curated for professionals in research and development who require precise data for experimental design, formulation, and chemical synthesis.

Physical Properties of Dibenzofuran

Dibenzofuran is a heterocyclic organic compound consisting of two benzene rings fused to a central furan ring.[1][2] It presents as a white crystalline powder at standard conditions.[1] Key physical data are summarized in the table below for quick reference.



Property	Value	Source(s)	
Molecular Formula	C12H8O	[1][3]	
Molar Mass	168.19 g/mol	[1][4]	
Appearance	White crystalline powder	[1]	
Melting Point	80-85 °C (176-185 °F)	[1][3][4][5]	
Boiling Point	285 °C (545 °F) at 760 mmHg	[1][2][5]	
154-155 °C at 20 mmHg	[3][6]		
Density	1.3 g/cm³ (at 20 °C)	[3][4]	
Vapor Pressure	0.00248 mmHg (at 25 °C) [7][8]		
Flash Point	130 °C (266 °F)	[3][4]	
Log K₀w (Octanol/Water)	3.18 - 4.12	[7][9]	

Solubility Profile of Dibenzofuran

The solubility of a compound is a critical parameter in drug development and chemical synthesis, influencing everything from reaction kinetics to bioavailability. **Dibenzofuran**'s aromatic and heterocyclic structure dictates its solubility, making it generally soluble in nonpolar organic solvents and insoluble in water.[1][3][7]



Solvent	Classification	Solubility	Quantitative Data	Source(s)
Water	Polar, Protic	Insoluble / Practically Insoluble	3.1 mg/L at 25 °C	[1][8][9][10]
<0.1 g/100 mL at 20 °C	[3][7]			
Benzene	Nonpolar, Aromatic	Soluble	Not specified	[6][7][10]
Toluene	Nonpolar, Aromatic	Soluble	Not specified	[10]
Chloroform	Polar, Aprotic	Soluble	Not specified	[10]
Diethyl Ether	Polar, Aprotic	Very Soluble	Not specified	[6][8]
Acetone	Polar, Aprotic	Soluble	Not specified	[7][8]
Ethanol	Polar, Protic	Soluble	Not specified	[6]
Acetic Acid	Polar, Protic	Soluble	Not specified	[6][7]
Hexane	Nonpolar	Likely Soluble (as a nonpolar solvent)	Not specified	[11]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental. Below is a generalized protocol for the gravimetric "shake-flask" method, a common technique for assessing the solubility of a solid compound in a solvent.

Objective: To determine the saturation solubility of **dibenzofuran** in a selected solvent at a specific temperature.

Materials:



- **Dibenzofuran** (high purity)
- · Solvent of choice
- Analytical balance
- · Thermostatically controlled shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- · Volumetric flasks and pipettes
- · Evaporating dish or pre-weighed vials
- · Oven or vacuum desiccator

Methodology:

- · Preparation of Saturated Solution:
 - Add an excess amount of dibenzofuran to a vial containing a known volume of the solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for at least 24 hours to allow the excess solid to settle.

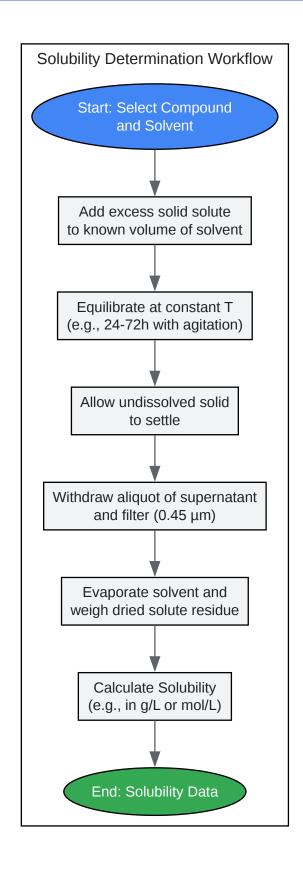


- Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette or syringe.
- Immediately filter the collected liquid through a syringe filter into a pre-weighed volumetric flask or vial. This step is critical to remove any undissolved microcrystals.
- Quantification of Solute:
 - Determine the exact volume of the filtered saturated solution.
 - Evaporate the solvent from the pre-weighed vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the solute to sublime or decompose.
 - Once the solvent is fully evaporated, re-weigh the vial containing the dried dibenzofuran residue.
 - The difference in weight corresponds to the mass of dibenzofuran dissolved in the known volume of the solvent.
- Calculation:
 - Calculate the solubility using the formula: Solubility (g/L) = (Mass of residue (g)) / (Volume of solution (L))

Visualizations

The following diagrams illustrate logical workflows and concepts relevant to the properties and handling of **dibenzofuran**.

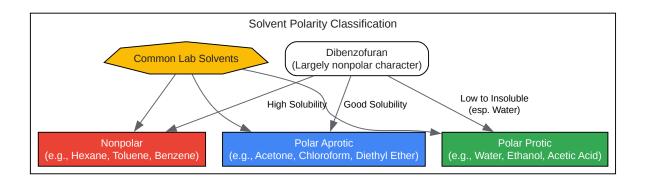




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Caption: A typical workflow for the experimental determination of solubility.





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Caption: Relationship between solvent polarity and dibenzofuran solubility.

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